

How to minimize YS 035 hydrochloride precipitation in experimental buffers

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Compound of Interest

Compound Name: YS 035 hydrochloride

Cat. No.: B1662548

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Technical Support Center: YS 035 Hydrochloride

This guide provides troubleshooting advice and answers to frequently asked questions regarding the solubility and handling of **YS 035 hydrochloride** in experimental settings. Our goal is to help you minimize precipitation and ensure the success of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **YS 035 hydrochloride** and what are its key properties?

YS 035 hydrochloride is a calcium channel blocker used by researchers to study the role of calcium currents in cellular electrophysiology, particularly in smooth muscle and neuronal cells. [1] It is a derivative of verapamil and acts as a Ca^{2+} antagonist, inhibiting calcium ion uptake and mitochondrial efflux.[1][2] Its physicochemical properties are summarized below.

Table 1: Physicochemical Properties of **YS 035 Hydrochloride**

Property	Value
Chemical Name	N,N-Bis-(3,4-dimethoxyphenylethyl)-N-methylamine hydrochloride[3]
Molecular Formula	C ₂₁ H ₂₉ NO ₄ • HCl[1][3]
Molecular Weight	395.9 g/mol [1]
Appearance	White to off-white crystalline solid[1][2]
Melting Point	179-181°C[4]
Storage	Desiccate at Room Temperature[2]

Q2: I'm observing precipitation after diluting my **YS 035 hydrochloride** stock solution into an aqueous buffer. What are the common causes?

Precipitation of **YS 035 hydrochloride** upon dilution into aqueous buffers is a common issue that can stem from several factors:

- **Exceeding Aqueous Solubility:** While **YS 035 hydrochloride** is reported to be soluble up to 100 mM in pure water, its solubility can be significantly lower in buffers, especially those with a specific pH or high salt concentration.[2][4] For instance, its solubility in PBS at pH 7.2 is noted to be 5 mg/mL.[1][2]
- **Solvent Shock:** Rapidly diluting a concentrated organic stock solution (e.g., in DMSO) into an aqueous buffer can cause the compound to "crash out" of solution. The DMSO disperses quickly, leaving the compound in an environment where it is less soluble.[5]
- **pH Effects:** The solubility of hydrochloride salts of weak bases is often pH-dependent.[6][7] As the pH of the buffer increases and approaches the pKa of the compound, the equilibrium can shift towards the less soluble free base form, leading to precipitation.
- **Common Ion Effect:** The presence of chloride ions in the buffer (e.g., in phosphate-buffered saline or from HCl used for pH adjustment) can decrease the solubility of hydrochloride salts. [6][8]

- Low Temperature: Preparing solutions at low temperatures (e.g., on ice) can reduce the solubility of the compound.

Q3: How can I prevent or minimize the precipitation of **YS 035 hydrochloride** in my experiments?

Several strategies can be employed to improve the solubility and prevent the precipitation of **YS 035 hydrochloride**.

Table 2: Troubleshooting Strategies for **YS 035 Hydrochloride** Precipitation

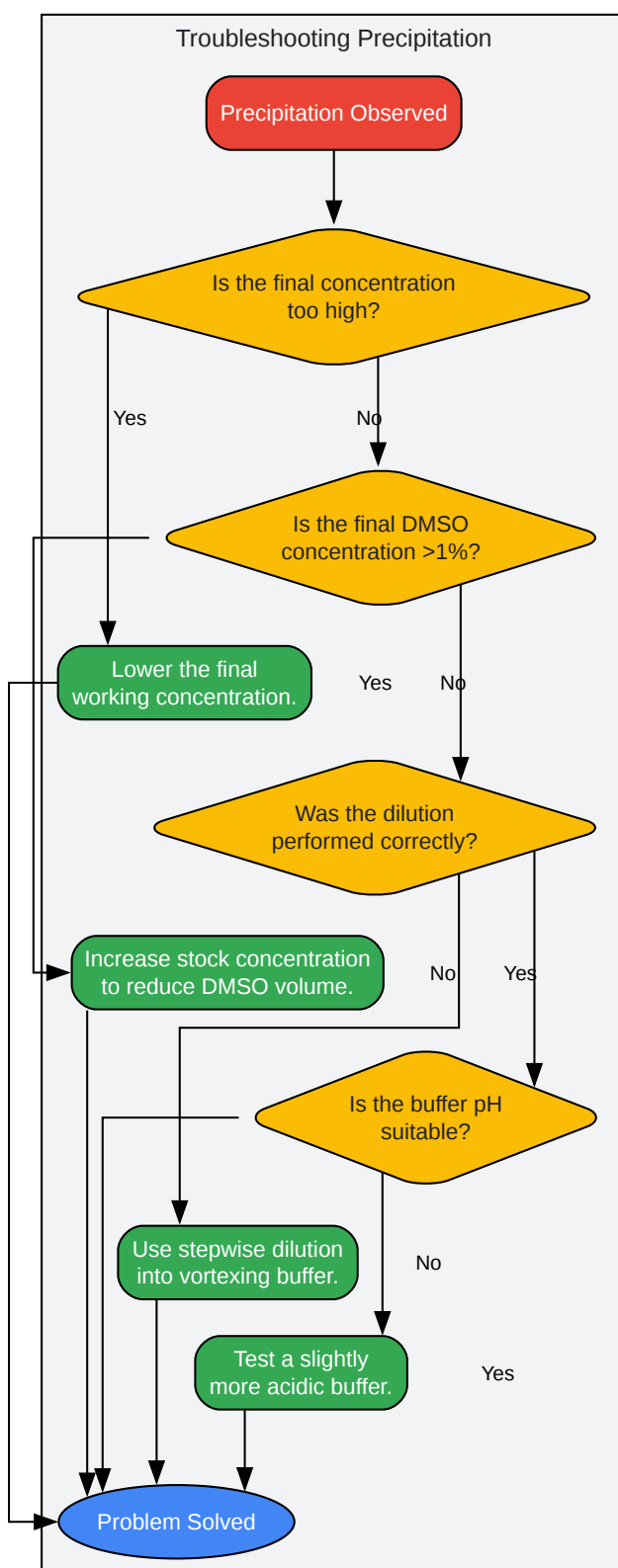
Strategy	Description	Key Considerations
Optimize pH	The solubility of hydrochloride salts typically increases at a lower pH. [6] [8] Experiment with slightly more acidic buffers, staying within the tolerated range for your experimental system.	Ensure the chosen pH does not adversely affect your cells, proteins, or assay performance.
Use a Co-Solvent	Prepare a high-concentration stock solution in an organic solvent like DMSO. [1] [2] Keep the final concentration of the organic solvent in your aqueous solution as low as possible (ideally <1%). [5] [9]	Always include a vehicle control (buffer with the same final DMSO concentration) in your experiments to account for any solvent effects.
Stepwise Dilution	Instead of a single large dilution, perform a series of smaller, stepwise dilutions. This gradual reduction in solvent concentration helps prevent solvent shock. [9]	An example protocol is provided in the "Experimental Protocols" section below.
Control Temperature	Gentle warming of the aqueous buffer (e.g., to 37°C) before adding the compound stock can help improve solubility. [9]	Do not overheat, as it may degrade the compound or affect buffer components.
Increase Mixing	Add the stock solution dropwise into the aqueous buffer while vortexing or stirring vigorously. This promotes rapid dispersal and prevents localized high concentrations that can trigger precipitation. [5]	Ensure thorough mixing before use.

Consider Buffer Choice

If the common ion effect is suspected, consider using a buffer that does not contain chloride ions.

This may require significant changes to your experimental protocol and validation.

Below is a workflow to help you troubleshoot precipitation issues.



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Caption: A decision-making workflow for troubleshooting precipitation.

Experimental Protocols

Protocol 1: Preparation of **YS 035 Hydrochloride** Working Solution from DMSO Stock

This protocol is designed to minimize precipitation when diluting a DMSO stock solution into an aqueous buffer.

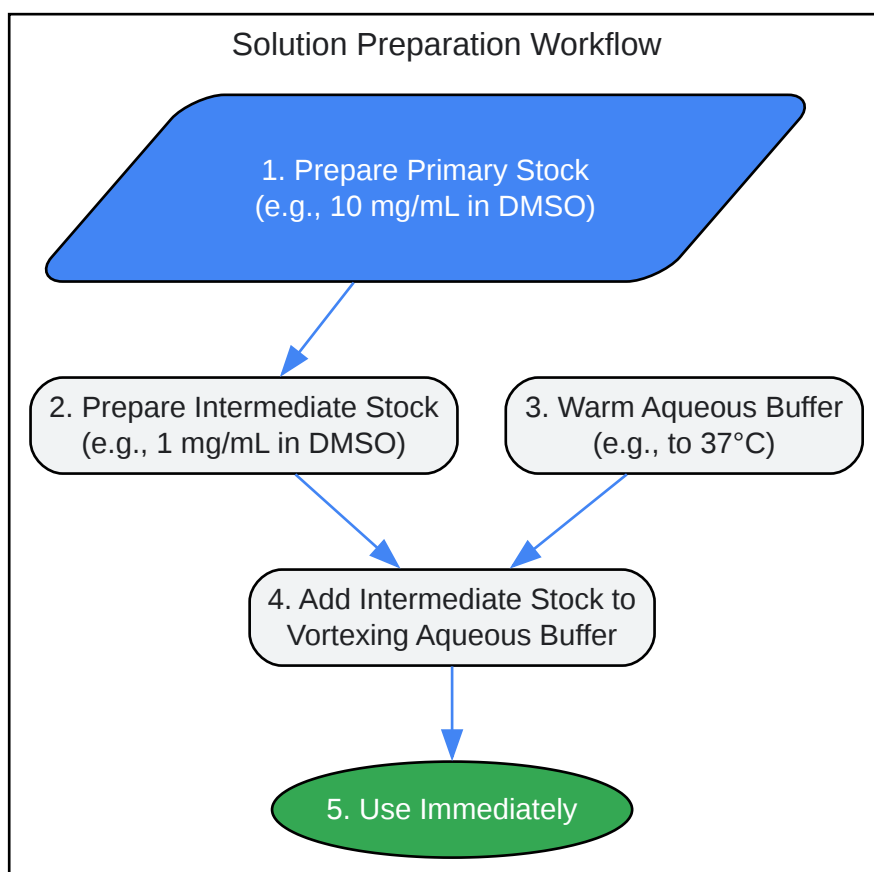
Materials:

- **YS 035 hydrochloride** powder
- High-purity, anhydrous DMSO
- Target aqueous experimental buffer (e.g., PBS, HEPES)
- Sterile microcentrifuge tubes

Methodology:

- Prepare a Concentrated Primary Stock (e.g., 10 mg/mL in DMSO):
 - Accurately weigh the desired amount of **YS 035 hydrochloride** powder.
 - Add the appropriate volume of anhydrous DMSO. Based on a molecular weight of 395.9 g/mol, adding 252.6 μ L of DMSO to 10 mg of powder will yield a 100 mM stock. For a 10 mg/mL stock (~25.26 mM), add 1 mL of DMSO to 10 mg of powder.
 - Vortex thoroughly for 1-2 minutes until the compound is completely dissolved. Gentle warming (to 37°C) or brief sonication can aid dissolution.^[9]
 - Aliquot the stock solution into single-use vials to minimize freeze-thaw cycles and store at -20°C or -80°C, protected from light.
- Prepare an Intermediate Dilution (in DMSO):
 - This step is crucial for preventing solvent shock.^{[5][9]}

- Prepare an intermediate dilution of your primary stock solution in DMSO. For example, dilute the 10 mg/mL stock 1:10 in DMSO to get a 1 mg/mL solution.
- Prepare the Final Working Solution (in Aqueous Buffer):
 - Warm your target aqueous buffer to your experimental temperature (e.g., 37°C).
 - Vigorously vortex or stir the aqueous buffer.
 - While the buffer is mixing, slowly add the required volume of the intermediate DMSO stock to achieve the final desired concentration. Ensure the final DMSO concentration remains below 1% (ideally below 0.5%).
 - Continue vortexing for another 30-60 seconds to ensure complete mixing.
 - Use the final working solution immediately to prevent the compound from precipitating over time.



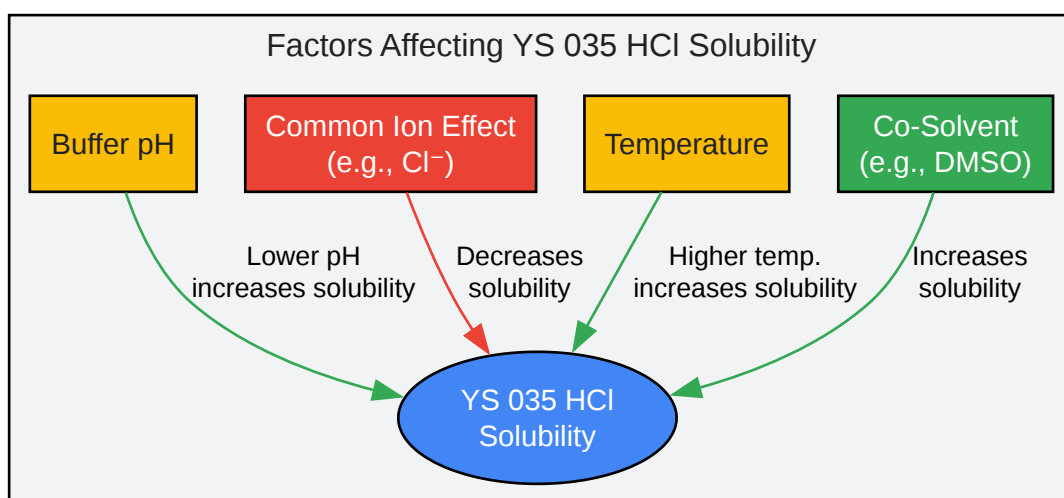
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Caption: Recommended workflow for preparing aqueous working solutions.

Underlying Principles

Understanding Hydrochloride Salt Solubility

The solubility of a hydrochloride salt like YS 035 is governed by an equilibrium between its ionized (more soluble) form and its free base (less soluble) form. This equilibrium is highly dependent on the pH of the solution and the presence of other ions.



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Caption: Key factors influencing the solubility of **YS 035 hydrochloride**.

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